

# N,N-Diethylcinnamamide: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *N,N-Diethylcinnamamide*

CAS No.: 3680-04-4

Cat. No.: B189318

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## Abstract

This technical guide provides a detailed overview of **N,N-Diethylcinnamamide**, a substituted amide of significant interest in organic synthesis and potential applications in various fields. This document covers its fundamental chemical properties, including its CAS number and molecular formula, and delves into its synthesis, spectroscopic characterization, and potential applications, drawing parallels with structurally similar and commercially significant compounds. This guide is intended for researchers, chemists, and professionals in drug development and materials science who require a comprehensive understanding of this molecule.

## Chemical Identity and Properties

**N,N-Diethylcinnamamide** is a tertiary amide characterized by a cinnamoyl group attached to a diethylamine moiety.

- Chemical Name: **N,N-Diethylcinnamamide**
- IUPAC Name: (E)-N,N-diethyl-3-phenylprop-2-enamide<sup>[1]</sup>

- CAS Number: 3680-04-4[1]
- Molecular Formula: C<sub>13</sub>H<sub>17</sub>NO[1]

## Physicochemical Properties

A summary of the key computed physicochemical properties of **N,N-Diethylcinnamamide** is presented in Table 1. These properties are crucial for understanding its behavior in various solvents and its potential for biological interactions.

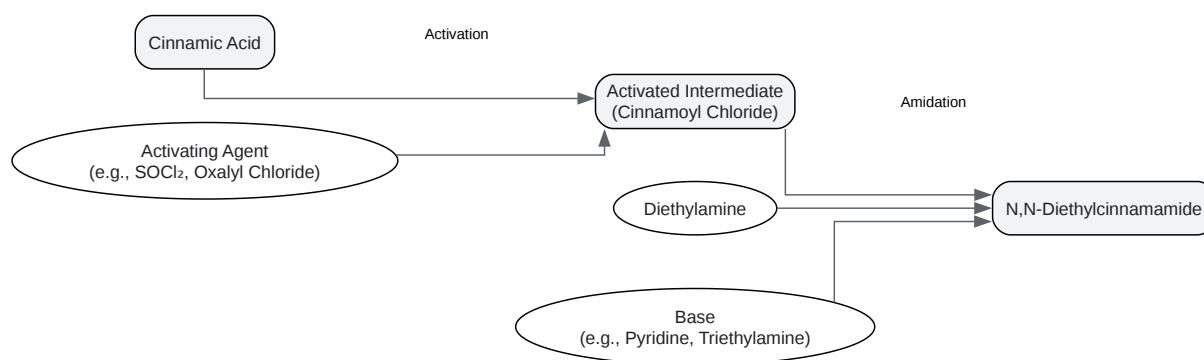
| Property                       | Value               | Source |
|--------------------------------|---------------------|--------|
| Molecular Weight               | 203.28 g/mol        | [1]    |
| Exact Mass                     | 203.131014166 Da    | [1]    |
| Topological Polar Surface Area | 20.3 Å <sup>2</sup> | [1]    |
| XLogP3                         | 2.5                 | [1]    |
| Hydrogen Bond Donor Count      | 0                   |        |
| Hydrogen Bond Acceptor Count   | 1                   |        |
| Rotatable Bond Count           | 4                   |        |

## Synthesis of N,N-Diethylcinnamamide

The synthesis of **N,N-Diethylcinnamamide** typically involves the formation of an amide bond between cinnamic acid (or its activated derivative) and diethylamine. The direct reaction between a carboxylic acid and an amine is often inefficient due to the formation of a stable ammonium carboxylate salt.[2] Therefore, activation of the carboxylic acid is a common and necessary strategy.

## General Synthesis Workflow

The overall synthetic strategy involves a two-step process: activation of cinnamic acid followed by nucleophilic acyl substitution by diethylamine.



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Caption: General workflow for the synthesis of **N,N-Diethylcinnamamide**.

## Experimental Protocol: Acyl Chloride Method

This protocol describes a common and effective method for the synthesis of **N,N-Diethylcinnamamide** via an acyl chloride intermediate. The Schotten-Baumann reaction conditions are often employed for the acylation of the amine.[3]

### Step 1: Preparation of Cinnamoyl Chloride

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add cinnamic acid and an excess of thionyl chloride (SOCl<sub>2</sub>) or oxalyl chloride in an aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF).[3]
- Gently reflux the mixture for 1-2 hours. The reaction progress can be monitored by the cessation of gas evolution (HCl and SO<sub>2</sub> if using thionyl chloride).
- After the reaction is complete, remove the excess thionyl chloride and solvent under reduced pressure to obtain the crude cinnamoyl chloride. This intermediate is often used immediately in the next step without further purification.

## Step 2: Amidation with Diethylamine

- Dissolve the crude cinnamoyl chloride in an aprotic solvent like DCM.
- In a separate flask, dissolve diethylamine and a slight excess of a non-nucleophilic base (e.g., triethylamine or pyridine) in the same solvent. The base is crucial to neutralize the HCl generated during the reaction.<sup>[3]</sup>
- Cool the amine solution in an ice bath and add the cinnamoyl chloride solution dropwise with vigorous stirring.
- Allow the reaction mixture to warm to room temperature and stir for several hours until completion (monitoring by TLC is recommended).
- Upon completion, quench the reaction with water. Separate the organic layer and wash it sequentially with dilute acid (e.g., 1M HCl) to remove excess amine and base, followed by a wash with a saturated sodium bicarbonate solution to remove any unreacted cinnamic acid, and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate, filter, and concentrate under reduced pressure to yield the crude **N,N-Diethylcinnamamide**.
- The product can be further purified by column chromatography or distillation.

## Spectroscopic Characterization

The structure of **N,N-Diethylcinnamamide** can be confirmed using various spectroscopic techniques.

### Infrared (IR) Spectroscopy

The IR spectrum of **N,N-Diethylcinnamamide** is expected to show characteristic absorption bands for its functional groups.

| Functional Group       | Expected Wavenumber (cm <sup>-1</sup> ) | Comments                                                  |
|------------------------|-----------------------------------------|-----------------------------------------------------------|
| C=O (Amide I band)     | ~1650                                   | Strong absorption, characteristic of a tertiary amide.[4] |
| C=C (Alkene)           | ~1625                                   | Medium to weak absorption.                                |
| C-H (sp <sup>2</sup> ) | >3000                                   | Aromatic and vinylic C-H stretching.                      |
| C-H (sp <sup>3</sup> ) | <3000                                   | Aliphatic C-H stretching from the ethyl groups.           |

A vapor phase IR spectrum for **N,N-Diethylcinnamamide** is available in the SpectraBase database.[5]

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR: The proton NMR spectrum provides detailed information about the hydrogen environments in the molecule.

| Chemical Shift (δ) ppm | Multiplicity | Integration | Assignment                            |
|------------------------|--------------|-------------|---------------------------------------|
| ~7.2-7.5               | m            | 5H          | Aromatic protons (phenyl group)       |
| ~6.8-7.0               | d            | 1H          | Vinylic proton (α to carbonyl)        |
| ~6.5-6.7               | d            | 1H          | Vinylic proton (β to phenyl)          |
| ~3.4                   | q            | 4H          | -N-CH <sub>2</sub> - (diethyl groups) |
| ~1.2                   | t            | 6H          | -CH <sub>3</sub> (diethyl groups)     |

$^{13}\text{C}$  NMR: The carbon NMR spectrum reveals the different carbon environments.

| Chemical Shift ( $\delta$ ) ppm | Assignment                             |
|---------------------------------|----------------------------------------|
| ~166                            | C=O (amide carbonyl)                   |
| ~142                            | Vinylic carbon ( $\beta$ to phenyl)    |
| ~135                            | Aromatic quaternary carbon             |
| ~128-130                        | Aromatic CH carbons                    |
| ~120                            | Vinylic carbon ( $\alpha$ to carbonyl) |
| ~42                             | -N-CH <sub>2</sub> - carbons           |
| ~13                             | -CH <sub>3</sub> carbons               |

## Potential Applications

While specific applications of **N,N-Diethylcinnamamide** are not extensively documented in readily available literature, its structural similarity to other biologically active compounds suggests potential areas of interest.

## Insect Repellency

The N,N-diethylamide moiety is a key feature of the widely used insect repellent DEET (N,N-Diethyl-3-methylbenzamide).[6][7] DEET is effective against a broad range of insects, including mosquitoes and ticks.[7][8] The structural resemblance of **N,N-Diethylcinnamamide** to DEET and other N,N-diethyl benzamides used as repellents suggests that it may also possess insect-repellent properties.[9] Further research is warranted to evaluate its efficacy and safety profile for this application. The mechanism of action for DEET is not fully understood but is thought to involve interactions with insect olfactory receptors.[6]

## Pharmaceutical and Agrochemical Intermediate

The amide functional group is a cornerstone of many pharmaceutical and agrochemical compounds.[10] **N,N-Diethylcinnamamide** can serve as a valuable intermediate in the synthesis of more complex molecules. The presence of the reactive double bond and the

aromatic ring provides sites for further chemical modification, allowing for the creation of a diverse library of compounds for biological screening.

## Safety and Handling

Detailed toxicological data for **N,N-Diethylcinnamamide** is not readily available. As with any chemical, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated fume hood. For related compounds like DEET, while generally considered safe for topical use, some cases of skin irritation and, in rare instances, more severe neurological effects have been reported, particularly with high concentrations and prolonged exposure.<sup>[11]</sup>

## Conclusion

**N,N-Diethylcinnamamide** is a readily synthesizable compound with well-defined chemical and spectroscopic properties. Its structural relationship to known insect repellents like DEET suggests a promising avenue for future research into its biological activities. Furthermore, its utility as a synthetic intermediate opens up possibilities for its incorporation into more complex and potentially bioactive molecules. This guide provides a foundational understanding of **N,N-Diethylcinnamamide** for researchers and scientists, encouraging further exploration of its properties and applications.

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